

# Commercial Suppliers and Technical Guide for 2,4-D Methyl Ester-d3

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## Compound of Interest

Compound Name: 2,4-D Methyl ester-d3-1

Cat. No.: B12396048

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For researchers, scientists, and drug development professionals requiring a stable isotope-labeled internal standard for the quantification of the herbicide 2,4-D methyl ester, 2,4-D Methyl ester-d3 is a critical reagent. This guide provides an in-depth overview of its commercial availability, and technical applications, including experimental protocols and pathway diagrams.

## Commercial Availability

A number of reputable chemical suppliers offer 2,4-D Methyl ester-d3. The following table summarizes the quantitative data available from prominent vendors to facilitate easy comparison for procurement.

Supplier	Product Name	CAS Number	Isotopic Enrichment	Purity	Available Quantities
CDN Isotopes	Methyl (2,4-Dichlorophenoxy-d3)acetate	358731-20-1	98 atom % D	Not specified	10 mg, 50 mg
LGC Standards	2,4-D Methyl Ester-d3	Not specified	Not specified	Not specified	100 mg
MedchemExpress	2,4-D methyl ester-d3	Not specified	Not specified	Not specified	Not specified
Santa Cruz Biotechnology	2,4-D methyl ester	1928-38-7 (unlabeled)	Not applicable	Not specified	Not specified
Toronto Research Chemicals	Not specified	Not specified	Not specified	Not specified	Custom synthesis available

Note: Purity, pricing, and packaging are subject to change and may require logging into the supplier's website or requesting a quote. Santa Cruz Biotechnology lists the unlabeled compound; availability of the deuterated form should be confirmed directly. Toronto Research Chemicals is a known supplier of a wide range of isotopically labeled compounds and is a likely source for custom synthesis.

## Synthesis and Analysis

### Experimental Protocol: Synthesis of 2,4-D Methyl ester-d3

The synthesis of 2,4-D Methyl ester-d3 can be achieved through the esterification of 2,4-Dichlorophenoxyacetic acid-d3 with methanol. A general procedure is outlined below, based on established esterification methods.

Materials:

- 2,4-Dichlorophenoxyacetic acid-d3
- Anhydrous methanol (CH<sub>3</sub>OH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) as a catalyst
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

#### Procedure:

- In a clean, dry round-bottom flask, dissolve 2,4-Dichlorophenoxyacetic acid-d3 in a minimal amount of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude 2,4-D Methyl ester-d3.
- The crude product can be further purified by column chromatography if necessary.

## Experimental Protocol: Quantitative Analysis by GC-MS

2,4-D Methyl ester-d3 is an ideal internal standard for the quantification of 2,4-D methyl ester in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS).

Instrumentation and Reagents:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., DB-5ms)
- 2,4-D Methyl ester analytical standard
- 2,4-D Methyl ester-d3 internal standard
- High-purity solvent for sample and standard preparation (e.g., ethyl acetate)

Procedure:

- **Preparation of Calibration Standards:** Prepare a series of calibration standards containing known concentrations of 2,4-D methyl ester and a fixed concentration of 2,4-D Methyl ester-d3 as the internal standard.
- **Sample Preparation:** Extract the analyte from the sample matrix using an appropriate solvent extraction method. After extraction, spike the sample extract with the same fixed concentration of 2,4-D Methyl ester-d3 as used in the calibration standards.

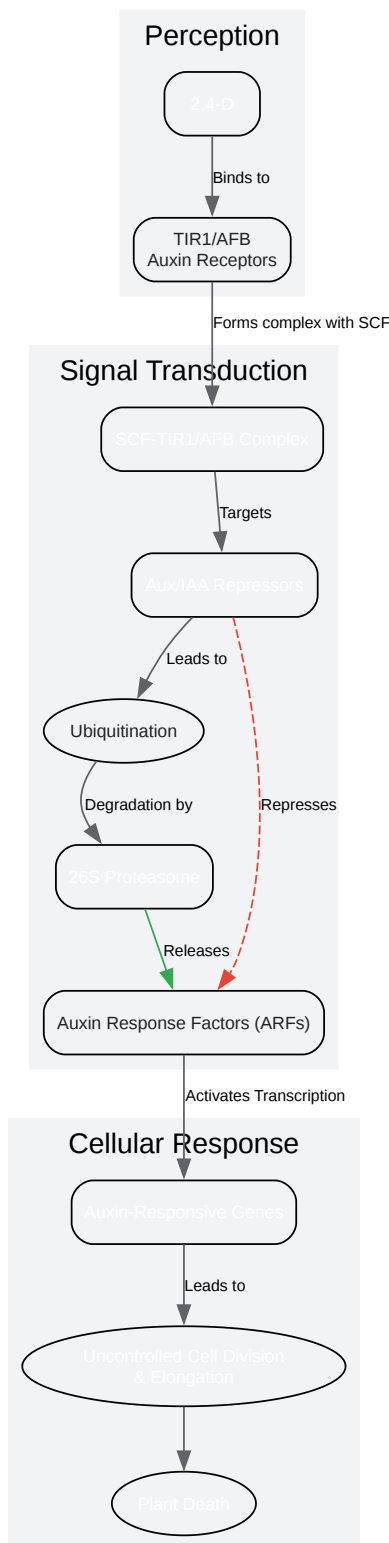
- GC-MS Analysis: Inject the prepared standards and samples into the GC-MS system. The GC will separate the components of the mixture, and the MS will detect and quantify the target ions.
  - GC Conditions: Optimize the temperature program of the GC oven to ensure good separation of the analyte and internal standard from matrix interferences.
  - MS Conditions: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity. Monitor characteristic ions for both 2,4-D methyl ester and 2,4-D Methyl ester-d3. For the deuterated standard, the molecular ion will be 3 daltons higher than the unlabeled compound.
- Data Analysis: Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards. Use this calibration curve to determine the concentration of 2,4-D methyl ester in the unknown samples.

## Mechanism of Action and Experimental Workflows

### Signaling Pathway of 2,4-D as a Synthetic Auxin

2,4-D acts as a synthetic auxin, a plant hormone that regulates growth. At herbicidal concentrations, it overwhelms the plant's normal hormonal balance, leading to uncontrolled growth and eventually, death. The following diagram illustrates the key steps in the 2,4-D signaling pathway.

## 2,4-D Signaling Pathway

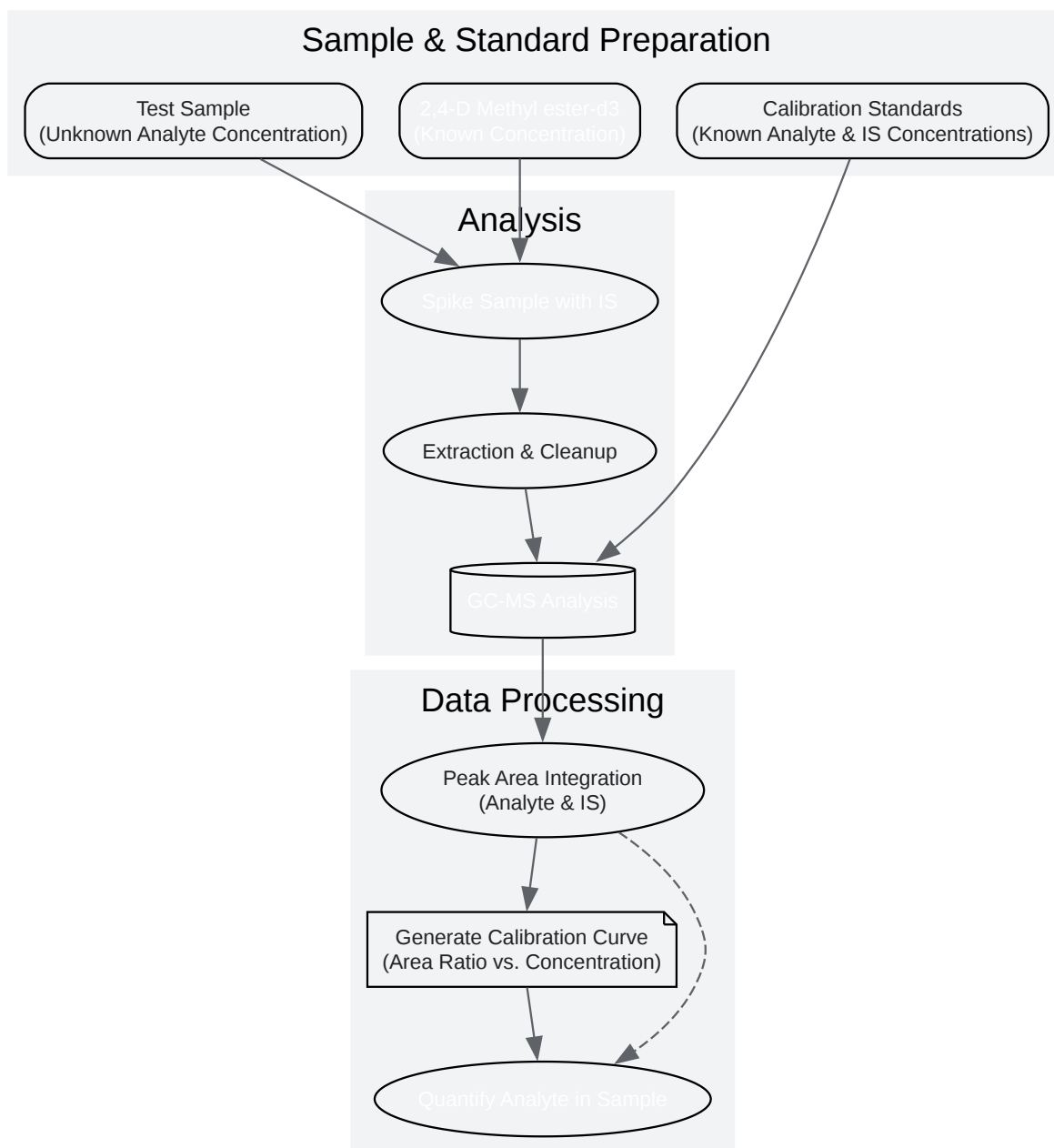
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2,4-D acts as a molecular glue, promoting the degradation of Aux/IAA repressors.

## Experimental Workflow for a Stable Isotope Dilution Assay

The use of 2,4-D Methyl ester-d3 as an internal standard in a stable isotope dilution assay (SIDA) is a gold-standard quantitative technique. The workflow for such an experiment is depicted below.

## Stable Isotope Dilution Assay Workflow



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Workflow for quantitative analysis using an internal standard.



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